

Ethidimuron (CAS Number 30043-49-3): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethidimuron

Cat. No.: B166126

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Abstract

This technical guide provides an in-depth overview of **Ethidimuron** (CAS No. 30043-49-3), a thiadiazolylurea herbicide. It covers its chemical and physical properties, mechanism of action, synthesis, metabolic pathways, and toxicological profile. Detailed experimental protocols for its analysis and the assessment of its biological activity are also presented. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and environmental science.

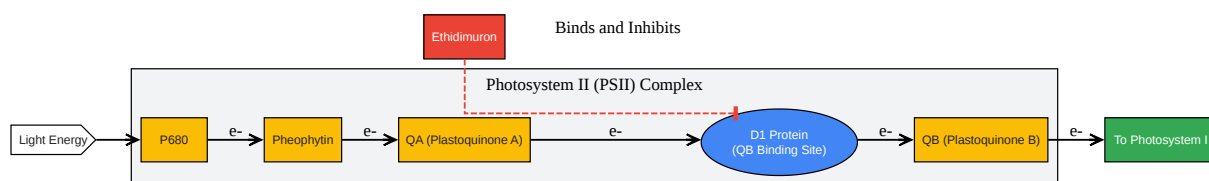
Chemical and Physical Properties

Ethidimuron is a colorless, solid organic compound. Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	30043-49-3	[1][2]
Molecular Formula	C ₇ H ₁₂ N ₄ O ₃ S ₂	[1]
Molecular Weight	264.33 g/mol	[1]
Melting Point	156 °C	[3]
Solubility	Soluble in water. Practically insoluble in methanol, chloroform, and benzene.	[3]
Appearance	Colourless solid	[3]
Purity	99% (analytical standard)	[3]

Mechanism of Action

Ethidimuron's primary mode of action as a herbicide is the inhibition of photosynthesis at Photosystem II (PSII). It binds to the D1 protein within the PSII complex, a key component of the photosynthetic electron transport chain in chloroplasts.[4][5] This binding action blocks the binding of plastoquinone (PQ), a crucial electron carrier.[5] The interruption of the electron flow from Photosystem II to Photosystem I prevents the production of ATP and NADPH, which are essential for carbon dioxide fixation and, consequently, plant growth.[5] The blockage of the electron transport chain also leads to oxidative stress and the formation of reactive oxygen species, causing rapid cellular damage.[5]

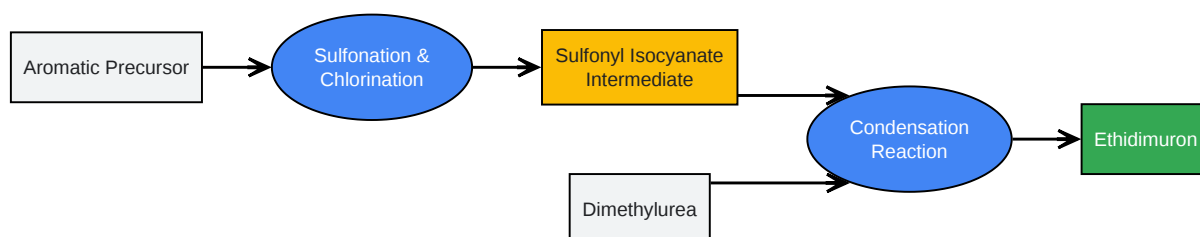


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Caption: Mechanism of **Ethidimuron** action on Photosystem II.

Synthesis of Ethidimuron

The commercial synthesis of **Ethidimuron** involves a multi-step process. The primary reaction is the condensation of dimethylurea with a sulfonyl isocyanate derivative.[6] The synthesis process typically begins with the preparation of dimethylurea. This is followed by its reaction with a sulfonyl isocyanate intermediate, which is commonly derived from the sulfonation and chlorination of aromatic precursors.[6]

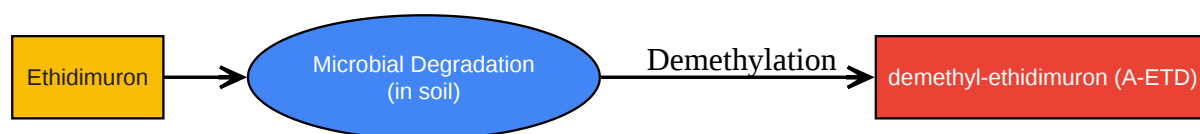


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Caption: General synthesis pathway for **Ethidimuron**.

Metabolic Pathways

In the environment, **Ethidimuron** undergoes slow degradation, primarily through microbial action.[1] The main degradation product identified in soil is demethyl-**ethidimuron** (A-ETD).[1] The metabolic process involves the removal of a methyl group from the urea moiety of the **Ethidimuron** molecule.



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Caption: Metabolic degradation of **Ethidimuron** in soil.

Toxicological Data

The toxicological profile of **Ethidimuron** has been evaluated in various organisms. The following tables summarize the available acute toxicity data.

Table 1: Acute Oral and Dermal Toxicity

Organism	Route	LD50	Reference(s)
Rat	Oral	428 - 433 mg/kg bw	[7]
Rabbit	Dermal	>2,000 mg/kg bw	[2]
Rabbit	Oral	1261 - 1320 mg/kg bw	[7]

Table 2: Ecotoxicological Data

Organism	Test	LC50 / EC50	Reference(s)
Fish	96h	Not specified	[8] [9] [10]
Daphnia magna	48h	Not specified	[5] [8] [11]
Algae	72h	Not specified	[5] [10]
Birds	Acute	Moderately to highly toxic	[12] [13] [14]
Earthworms	Acute	Moderately to highly toxic	[12] [13] [14]
Honeybees	Acute	Moderately to highly toxic	[12] [13] [14]

Experimental Protocols

Extraction and Analysis of Ethidimuron and its Metabolites from Soil

This protocol is based on the method described by Lagarde et al. (2006).[\[13\]](#)

Objective: To extract and quantify **Ethidimuron** and its primary metabolite, demethyl-**ethidimuron**, from soil samples.

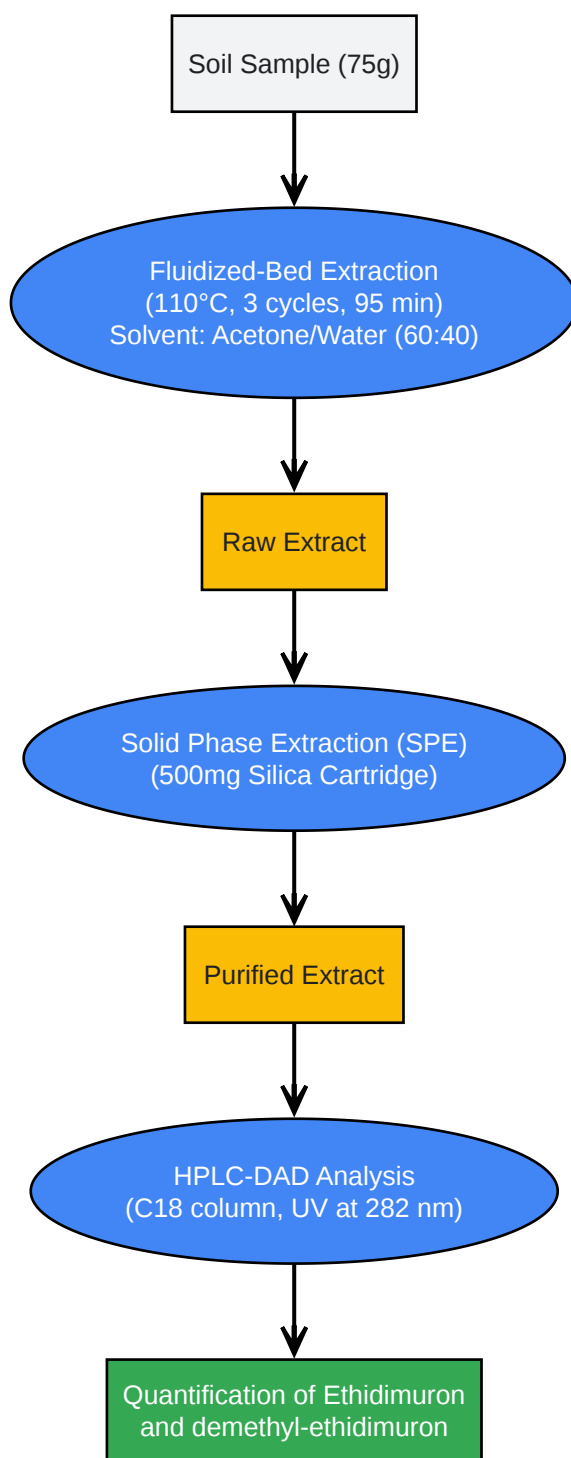
Materials:

- Soil sample
- Fluidized-bed extractor (e.g., fexIKA)
- Acetone (analytical grade)
- Water (deionized)
- Solid Phase Extraction (SPE) cartridges (e.g., 500 mg silica)
- High-Performance Liquid Chromatography (HPLC) system with a Diode Array Detector (DAD)
- C18 reverse-phase HPLC column (e.g., Purosphere, 250 mm x 4 mm i.d.)
- Phosphoric acid
- Acetonitrile (HPLC grade)
- **Ethidimuron** and demethyl-**ethidimuron** analytical standards

Procedure:

- Extraction:
 - Place 75 g of the soil sample into the extraction vessel of the fluidized-bed extractor.
 - Add 150 mL of a 60:40 (v/v) acetone/water mixture.
 - Perform the extraction at 110 °C for three cycles, with a total extraction time of approximately 95 minutes.[13]
- Cleanup:

- Collect the extract and pass it through a 500 mg silica SPE cartridge for cleanup.[\[13\]](#)
- Analysis:
 - Analyze the purified extract using an HPLC-DAD system.
 - HPLC Conditions:
 - Column: C18 Purosphere (250 mm x 4 mm i.d.)
 - Mobile Phase: A gradient of phosphoric acid aqueous solution (pH 2.2) and acetonitrile.
 - Flow Rate: 0.8 mL/min
 - Column Temperature: 30 °C
 - Detection: UV at 282 nm[\[13\]](#)
 - Prepare calibration curves using analytical standards of **Ethidimuron** and demethyl-**ethidimuron** to quantify the analytes in the soil samples.



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Caption: Workflow for soil extraction and analysis.

Photosystem II Inhibition Assay using Chlorophyll Fluorescence

This protocol outlines a general method for assessing the inhibitory effect of **Ethidimuron** on Photosystem II using chlorophyll fluorescence, a technique that measures the physiological state of the photosynthetic apparatus.^[3]

Objective: To determine the effect of **Ethidimuron** on the photosynthetic efficiency of a model organism (e.g., algae or plant leaf discs) by measuring changes in chlorophyll fluorescence.

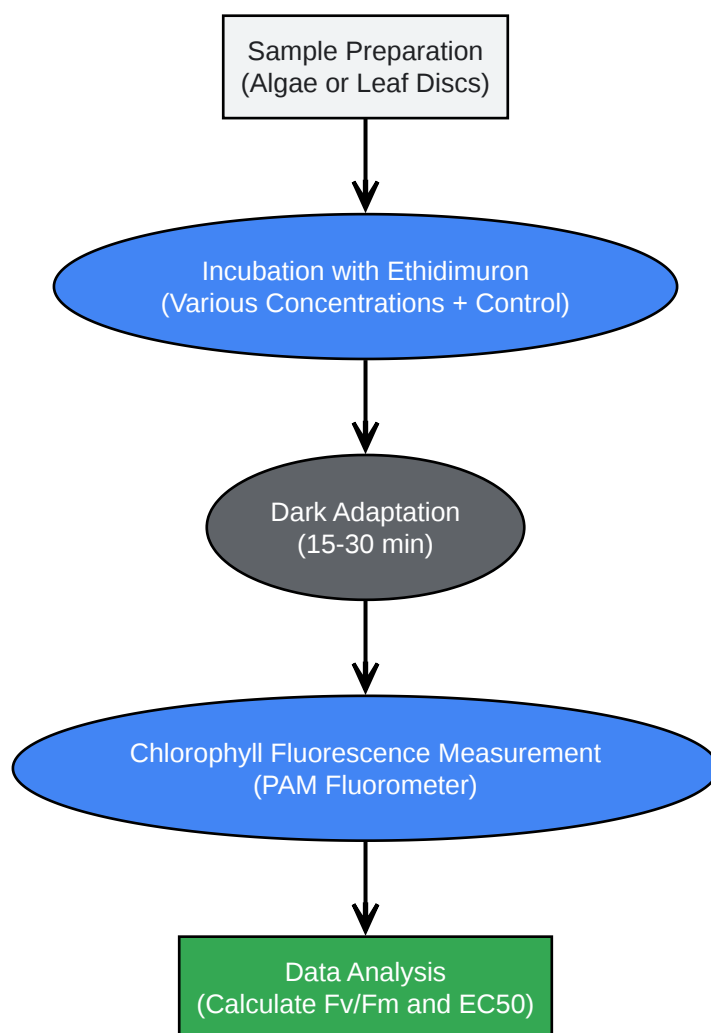
Materials:

- Culture of a suitable green alga (e.g., *Chlamydomonas reinhardtii*) or fresh plant leaves (e.g., spinach).
- **Ethidimuron** stock solution of known concentration.
- Growth medium for algae or a suitable buffer for leaf discs.
- Pulse-Amplitude-Modulation (PAM) fluorometer.
- Microplates or suitable containers for the assay.
- Light source.

Procedure:

- **Sample Preparation:**
 - **Algae:** Dilute the algal culture with fresh growth medium to a standardized cell density.
 - **Leaf Discs:** Cut uniform discs from healthy plant leaves.
- **Treatment:**
 - Prepare a series of **Ethidimuron** dilutions in the appropriate medium/buffer.

- Expose the algal suspension or leaf discs to different concentrations of **Ethidimuron**. Include a control group with no **Ethidimuron**.
- Incubate the samples under controlled light and temperature conditions for a defined period.
- Measurement of Chlorophyll Fluorescence (Kautsky Effect):
 - After the incubation period, adapt the samples to darkness for a specific time (e.g., 15-30 minutes).
 - Use a PAM fluorometer to measure the chlorophyll fluorescence induction curve (Kautsky curve). This involves exposing the dark-adapted sample to a saturating pulse of light.
 - Key parameters to be measured include:
 - F_0 : Minimum fluorescence (in the dark-adapted state).
 - F_m : Maximum fluorescence (during the saturating pulse).
 - $F_v = F_m - F_0$: Variable fluorescence.
 - F_v/F_m : Maximum quantum yield of Photosystem II photochemistry. A decrease in this value indicates inhibition of PSII.[\[3\]](#)
- Data Analysis:
 - Plot the F_v/F_m values against the corresponding **Ethidimuron** concentrations.
 - Calculate the EC_{50} value, which is the concentration of **Ethidimuron** that causes a 50% reduction in the maximum quantum yield of PSII.



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Caption: Workflow for Photosystem II inhibition assay.

Conclusion

This technical guide has provided a detailed examination of **Ethidimuron** (CAS 30043-49-3), encompassing its fundamental chemical properties, biological mechanism of action, synthesis, and environmental fate. The inclusion of quantitative toxicological data and detailed experimental protocols aims to equip researchers and professionals with the necessary information for further investigation and application in their respective fields. The provided diagrams offer a visual representation of key processes, enhancing the understanding of **Ethidimuron's** characteristics and interactions.

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- To cite this document: BenchChem. [Ethidimuron (CAS Number 30043-49-3): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166126#ethidimuron-cas-number-30043-49-3-research]

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